

Preparing T900607 Stock Solutions: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: T900607

Cat. No.: B10776266

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For researchers, scientists, and drug development professionals, the accurate preparation of stock solutions is a critical first step in ensuring the reliability and reproducibility of experimental results. This document provides detailed application notes and protocols for the preparation of stock solutions of **T900607**, a potent inhibitor of tubulin polymerization.

Introduction

T900607 is a small molecule compound that exhibits antineoplastic activity by disrupting microtubule dynamics. It functions by inhibiting the polymerization of tubulin, the protein subunit of microtubules. This disruption of the microtubule network leads to cell cycle arrest at the G2/M phase, ultimately inducing apoptosis in cancer cells. Given its mechanism of action, precise and consistent preparation of **T900607** solutions is paramount for in vitro and in vivo studies investigating its therapeutic potential.

Data Presentation

The following table summarizes the key quantitative data for **T900607** relevant to the preparation of stock solutions.

Property	Value	Source
Molecular Weight	411.31 g/mol	N/A
Solubility in DMSO	≥ 20 mg/mL	N/A
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	N/A
Recommended Stock Concentration	10 mM	N/A
Storage of Stock Solution	-20°C for long-term storage	N/A

Experimental Protocols

This section provides a detailed, step-by-step protocol for the preparation of a 10 mM stock solution of **T900607** in DMSO.

Materials

- **T900607** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

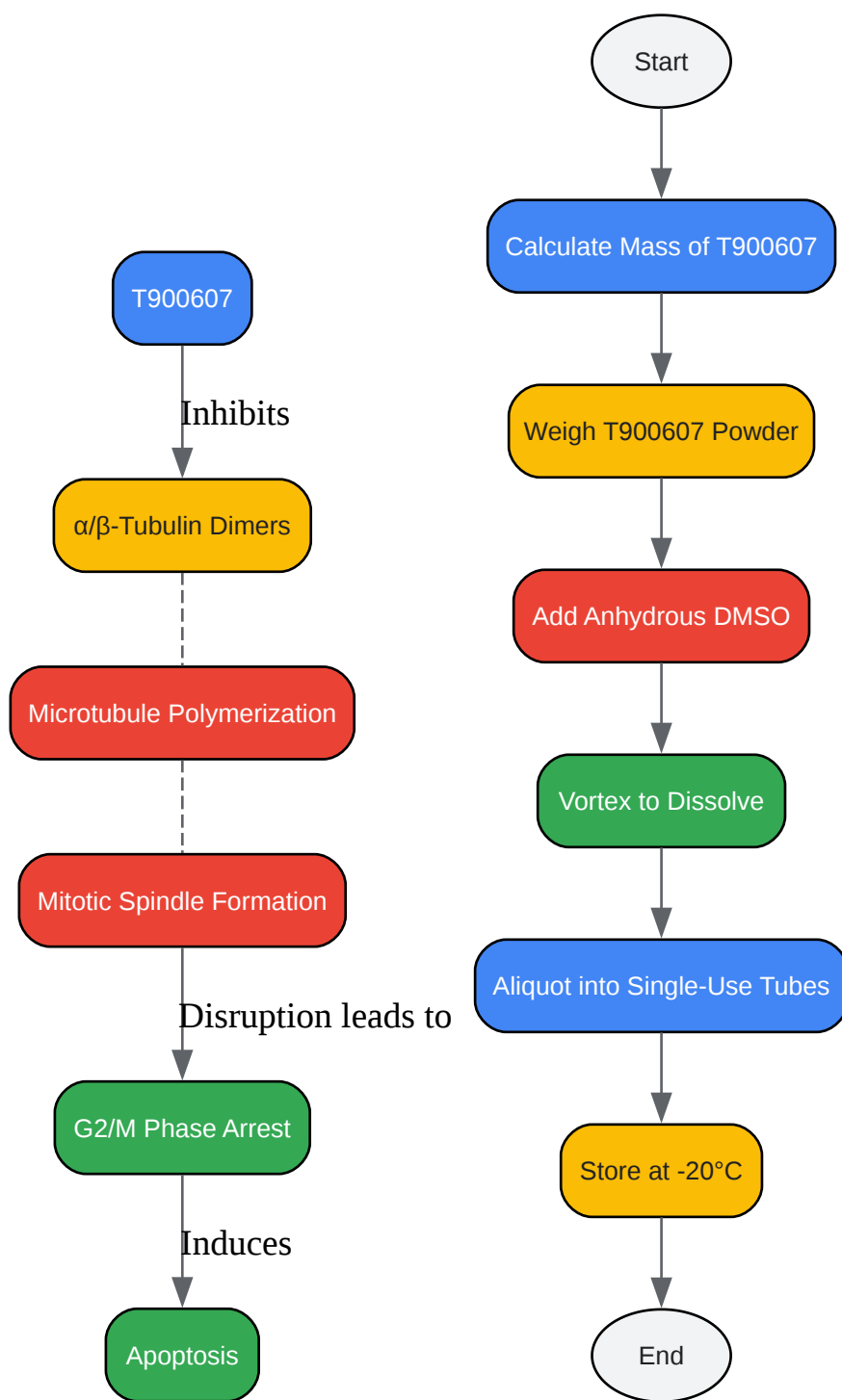
Protocol

- Calculate the required mass of **T900607**:
 - To prepare a 10 mM stock solution, the required mass can be calculated using the following formula:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$

- For 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 411.31 \text{ g/mol} \times 1000 \text{ mg/g} = 4.1131 \text{ mg}$
- Weighing **T900607**:
 - Tare a sterile microcentrifuge tube or vial on a calibrated analytical balance.
 - Carefully weigh out the calculated mass of **T900607** powder into the tube.
- Dissolving **T900607** in DMSO:
 - Add the appropriate volume of anhydrous DMSO to the tube containing the **T900607** powder. For a 10 mM stock solution, if you weighed 4.11 mg of **T900607**, you would add 1 mL of DMSO.
 - Cap the tube securely.
- Ensuring Complete Dissolution:
 - Vortex the solution vigorously for several minutes until the **T900607** powder is completely dissolved.
 - Visually inspect the solution to ensure there are no visible particles. If necessary, gentle warming in a 37°C water bath can aid dissolution.
- Aliquoting and Storage:
 - Once the **T900607** is fully dissolved, it is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for long-term storage.

Mandatory Visualizations

Signaling Pathway of T900607 Action



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